

Comparative Toxicity of Nonene Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 2-Nonene
CAS No.: 2216-38-8
Cat. No.: B3028551

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This guide provides a comparative overview of the toxicity of different nonene isomers. Nonenes (C₉H₁₈) are alkenes with multiple structural isomers, including linear and branched forms, which can exhibit varying toxicological profiles. This document summarizes available quantitative toxicity data, details relevant experimental methodologies, and illustrates a key metabolic pathway.

Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for various nonene isomers. It is important to note that "Nonene" or "Tripropylene" often refers to a mixture of branched isomers produced by the trimerization of propylene. Data for specific individual isomers is limited.

Chemical Name/Isomer	CAS Number	Test Species	Route of Administration	Toxicity Value	Reference
Nonene (Tripropylene, branched isomers)	97280-95-0	Rat	Oral	LD50: 2100 mg/kg	[1]
Nonene (Tripropylene, branched isomers)	97280-95-0	Rabbit	Dermal	LD50: 5000 mg/kg	[1]
1-Nonene	124-11-8	-	-	No quantitative data available. Causes skin, eye, and respiratory irritation. Aspiration hazard.	[2]
2-Nonene (cis/trans mixture)	2216-38-8	-	-	No quantitative data available. Flammable liquid and vapor. May be fatal if swallowed and enters airways. Causes skin and serious eye irritation.	[3] [4] [5]

May cause
respiratory
irritation.

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.

Experimental Protocols

The toxicity data presented in this guide are typically generated using standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the key experimental protocols relevant to the data in this guide.

Acute Oral Toxicity (based on OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- **Test Animals:** Typically, rats of a single sex (usually females) are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage.
- **Dose Levels:** A stepwise procedure is used with a starting dose selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation Period:** Animals are observed for a period of 14 days for signs of toxicity and mortality.
- **Endpoint:** The number of animals that die within the observation period is recorded for each dose level to determine the appropriate toxicity class.

Acute Dermal Toxicity (based on OECD Guideline 402)

This method assesses the potential hazards of a substance when exposed to the skin.

- **Test Animals:** Adult rats, rabbits, or guinea pigs are typically used. A small area of the animal's fur is clipped.
- **Dose Application:** The test substance is applied uniformly to the clipped skin and covered with a porous gauze dressing. The exposure period is typically 24 hours.
- **Dose Levels:** A limit test at a high dose (e.g., 2000 mg/kg) is often performed first. If toxicity is observed, a full study with multiple dose groups is conducted.
- **Observation Period:** Animals are observed for 14 days for signs of skin irritation, systemic toxicity, and mortality.
- **Endpoint:** The LD50 is calculated based on the number of mortalities at different dose levels.

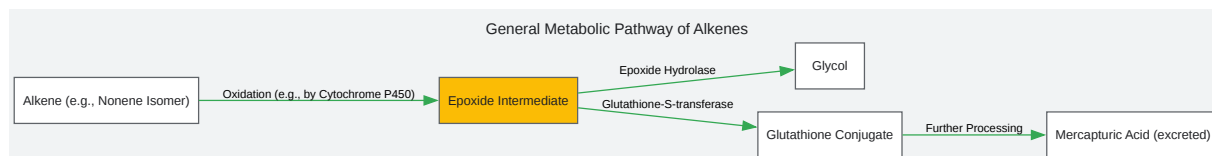
Acute Inhalation Toxicity (based on OECD Guideline 403)

This method evaluates the toxicity of a substance upon inhalation.

- **Test Animals:** Typically, rats are used.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period, usually 4 hours.
- **Concentration Levels:** A range of concentrations is tested to determine a concentration-response relationship.
- **Observation Period:** Animals are observed for up to 14 days for signs of toxicity and mortality.
- **Endpoint:** The LC50 (Lethal Concentration, 50%) is determined, which is the concentration of the substance in the air that is lethal to 50% of the test animals.

Metabolic Pathway of Alkenes

The metabolism of alkenes, such as nonene isomers, is a critical factor in their toxicokinetics. A primary metabolic pathway for short-chain alkenes involves oxidation to form epoxide intermediates. These epoxides can then be detoxified through various mechanisms.



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Figure 1. General metabolic pathway for alkenes.

This metabolic activation to reactive epoxides can be a key step in the potential toxicity of some alkenes, as these intermediates can bind to cellular macromolecules.[6] However, unsaturated aliphatic hydrocarbons generally exhibit low toxicity.[7]

In conclusion, while there is some toxicological information available for nonene, particularly for mixtures of branched isomers, there is a clear need for more comparative studies on the toxicity of individual nonene isomers to better understand their structure-activity relationships and potential health risks.

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